

Personal protective equipment for handling (S)-(+)-2-Aminobutane

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Compound of Interest

Compound Name: (S)-(+)-2-Aminobutane

Cat. No.: B7771327

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A Comprehensive Guide to Personal Protective Equipment and Safe Handling of (S)-(+)-2-Aminobutane

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **(S)-(+)-2-Aminobutane**, a highly flammable and corrosive chemical. Adherence to these protocols is critical to mitigate risks and ensure operational integrity.

(S)-(+)-2-Aminobutane, also known as (S)-(+)-sec-Butylamine, is a versatile building block in pharmaceutical synthesis.^[1] However, its hazardous properties necessitate stringent safety measures. It is a highly flammable liquid and vapor that can cause severe skin burns, serious eye damage, and respiratory irritation.^{[2][3]} Furthermore, it is harmful if swallowed or inhaled and is very toxic to aquatic life.^[2]

Essential Safety Information at a Glance

Proper handling and storage are crucial to prevent accidents. This chemical should be used only in a well-ventilated area, preferably within a chemical fume hood.^{[4][5]} All equipment must be grounded to prevent static discharge, and only non-sparking tools should be used.^[6] Store containers in a dry, cool, well-ventilated area designated for flammable and corrosive materials, away from incompatible substances like acids and strong oxidizing agents.^{[2][6]}

Quantitative Safety and Physical Data

A summary of key quantitative data for **(S)-(+)-2-Aminobutane** is provided below for easy reference.

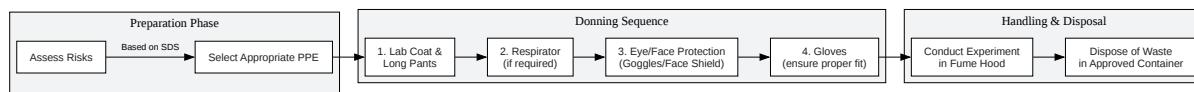
Property	Value
Molecular Formula	C4 H11 N ^{[5][6]}
Molecular Weight	73.13 g/mol ^[6]
Appearance	Clear Liquid ^{[5][6]}
Odor	Ammonia-like ^{[4][5][6]}
Boiling Point	63 °C / 145.4 °F @ 760 mmHg ^{[5][6]}
Flash Point	-19 °C / -2.2 °F ^{[5][6]}
pH	13 (100 g/L aq. sol.) ^[6]
Vapor Pressure	180 hPa @ 20 °C ^{[5][6]}
Vapor Density	2.52 (Air = 1.0) ^{[5][6]}
Solubility	Miscible in water ^{[3][6]}
Explosion Limits	Lower: 1.8%, Upper: 9.0% ^[6]
log Pow (Octanol/Water)	0.74 ^{[1][6][7]}
Exposure Limits (as n-Butylamine)	TLV: 5 ppm (ACGIH) ^[4]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory when handling **(S)-(+)-2-Aminobutane** to protect against its corrosive and flammable nature.

- Hand Protection: Wear appropriate chemical-resistant gloves.^[4] Nitrile or neoprene rubber gloves are recommended.^[5] Always inspect gloves for integrity before use and remove them carefully to avoid skin contamination.^[5] For tasks with a high risk of splashing or for handling unknown chemical toxicities, consider wearing a flexible laminate glove under a heavy-duty outer glove.^[8]

- Eye and Face Protection: Chemical splash goggles are required.[4][6] For operations outside a fume hood that could result in splashes, a face shield must also be worn.[8] All eye protection must meet ANSI Z87.1 standards.[8]
- Skin and Body Protection: A flame-resistant lab coat is required.[8] Wear long-sleeved clothing and appropriate protective clothing to prevent any possibility of skin exposure.[4][5] Closed-toe shoes are mandatory in the laboratory.[8]
- Respiratory Protection: Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhaling vapors.[4][5] If ventilation is inadequate or exposure limits are likely to be exceeded, a NIOSH/MSHA-approved respirator with an organic vapor filter is necessary.[6]



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Caption: Workflow for selecting and donning appropriate PPE.

Step-by-Step Handling and Disposal Plan

Preparation and Handling:

- Ventilation is Key: Always handle **(S)-(+)-2-Aminobutane** inside a certified chemical fume hood to minimize inhalation exposure.[4][5]
- Ignition Source Control: This chemical is highly flammable with a low flash point.[5][6] Ensure the work area is completely free of open flames, sparks, and hot surfaces.[6]
- Grounding and Bonding: To prevent static electricity discharge, which can ignite vapors, ensure all metal containers and equipment are properly grounded and bonded during

transfer.[6]

- Use Appropriate Equipment: Employ spark-proof tools and explosion-proof electrical equipment in the vicinity of use.[6]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[2] Do not eat, drink, or smoke in the laboratory area.[1]

Disposal Plan:

- Waste Classification: Users must classify discarded **(S)-(+)-2-Aminobutane** as a hazardous waste.[6][7]
- Containerization: Collect waste in a suitable, tightly closed, and properly labeled container.
- Professional Disposal: Arrange for disposal through a licensed professional waste disposal service.[1] Do not dispose of this chemical down the drain, as it is very toxic to aquatic life.[2] [5]
- Regulatory Compliance: Adhere to all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[6][7]

Emergency Response Protocols

Immediate and appropriate action is critical in an emergency.

Exposure Scenarios:

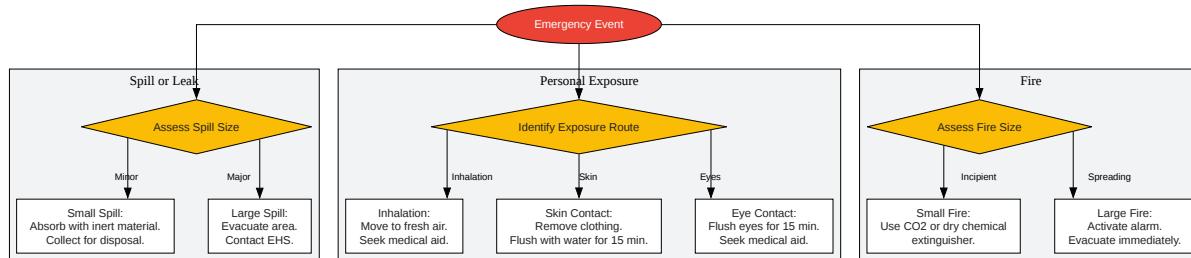
- Inhalation: If inhaled, immediately remove the person to fresh air.[2] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth) and seek immediate medical attention.[4]
- Skin Contact: This chemical causes severe skin burns.[2][4] Immediately take off all contaminated clothing.[2] Flush the affected skin with plenty of soap and water for at least 15 minutes and get medical aid immediately.[4]
- Eye Contact: Causes serious eye damage.[2] Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[2] Do not allow the victim to rub their eyes.[4]

Seek immediate medical attention.[4]

- Ingestion: Do NOT induce vomiting.[6] Rinse the mouth with water.[1] If the person is conscious, give 2-4 cupfuls of milk or water.[4] Never give anything by mouth to an unconscious person.[4] Call a physician or poison control center immediately.[6]

Spill and Fire Management:

- Spills: For any spill, evacuate personnel to a safe area upwind of the spill.[5][7] Remove all sources of ignition and take precautionary measures against static discharge.[5][7] Absorb the spill with an inert, non-combustible material and place it in a suitable container for disposal.[5] Prevent the spill from entering drains or waterways.[5]
- Fire: This substance is highly flammable.[2] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[4] For small fires, use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[4] For large fires, use water spray or fog.[4] Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA). [4]



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